

Molecular weight and formula of Acid Red 183

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Compound of Interest

Compound Name: C.I. Acid Red 183

Cat. No.: B1219784

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An In-depth Technical Guide to Acid Red 183

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of Acid Red 183, an azo dye with significant applications across various scientific and industrial fields. The guide details its molecular characteristics and summarizes key experimental applications, offering valuable insights for professionals in research and development.

Core Chemical Identifiers and Properties

Acid Red 183 is a synthetically produced anionic dye, recognized for its utility in laboratory and industrial settings. Its chemical structure and properties are fundamental to its function as a colorant and research tool. The following table summarizes the key quantitative data for Acid Red 183.

| Property | Value | Citations |
|---|---|---|
| Molecular Formula | $C_{16}H_{11}ClN_4Na_2O_8S_2 \cdot xCr$ | [1] [2] [3] |
| Alternative Formula: $C_{16}H_{11}ClN_4Na_2O_8S_2$ | [4] | |
| Molecular Weight | 532.84 g/mol | [1] |
| Alternative Weight: 532.48 g/mol | | |
| CAS Number | 6408-31-7 | |
| Color Index Number | 18800 | |
| Absorption Maximum (λ_{max}) | 494 nm | |

Applications in Scientific Research

Acid Red 183's utility extends beyond its industrial use as a dye for textiles and leather. In a research context, it is employed in several specialized applications:

- **Histology and Staining:** The dye is suitable for use in hematology and histology, where it serves as a staining agent for the microscopic visualization of cellular structures.
- **Drug Formulation:** In pharmaceutical sciences, Acid Red 183 can be used in the development of drug formulations to identify and track active ingredients through colorimetric methods.
- **Environmental Science:** The compound is a subject of study in environmental research, particularly in the development of methods for dye recovery and wastewater treatment. Studies have explored its adsorption from aqueous solutions using materials like activated carbon and clays.

Experimental Protocol: Fungal Biodegradation of Acid Red 183

A notable area of research is the biodegradation of azo dyes like Acid Red 183, which are common industrial pollutants. A study demonstrated the effective degradation of this dye by the fungal strain *Penicillium oxalicum* SAR-3. The following protocol is based on the methodologies described in this research.

1. Fungal Strain and Culture Preparation:

- The *Penicillium oxalicum* SAR-3 strain is isolated from a dye-contaminated soil sample.
- The strain is cultured and maintained on a suitable growth medium, such as potato dextrose agar, to prepare a fungal inoculum for the degradation experiments.

2. Decolorization Experiment:

- A defined concentration of Acid Red 183 (e.g., 100 mg/L) is added to a liquid mineral salt medium.
- The medium is inoculated with a standardized amount of the *P. oxalicum* SAR-3 fungal culture.
- The cultures are incubated under controlled conditions (e.g., 30°C, pH 7.0) for a specified period (e.g., 120 hours).

3. Analysis of Degradation:

- Aliquots of the culture medium are collected at regular intervals.
- The samples are centrifuged to remove fungal biomass.
- The supernatant is analyzed spectrophotometrically at the dye's maximum absorbance wavelength (494 nm) to determine the extent of decolorization.

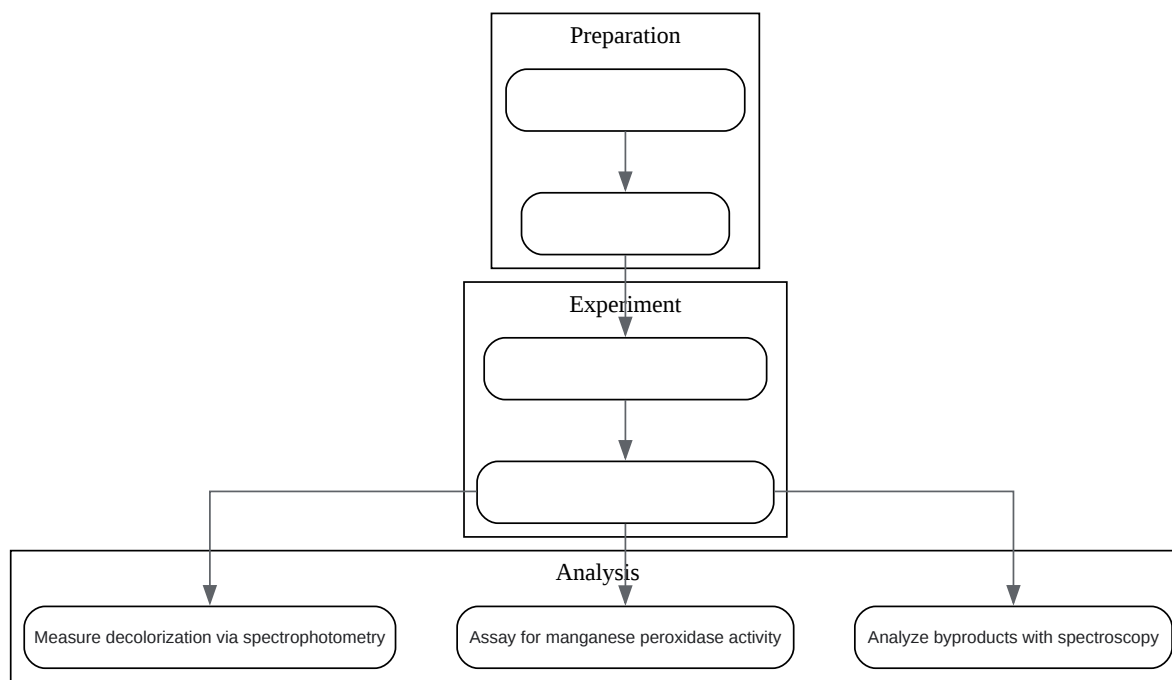
4. Enzyme Activity Assay:

- The activity of extracellular enzymes, such as manganese peroxidase, is measured from the culture supernatant. This enzyme is implicated in the breakdown of the dye's molecular structure.

5. Spectroscopic Analysis:

- Techniques such as UV-Vis and FTIR spectroscopy are employed to analyze the byproducts of the dye's degradation, confirming the catabolism of the parent molecule.

The following diagram illustrates the general workflow for this biodegradation experiment.



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Biodegradation workflow of Acid Red 183.

Signaling Pathways

It is important to clarify that while the name "Acid Red 183" may appear in proximity to discussions of biological signaling, this is often due to a coincidental naming overlap with unrelated molecules. Specifically, searches for signaling pathways related to "183" frequently yield results for G-protein coupled receptor 183 (GPR183), also known as the Epstein-Barr virus-induced gene 2 (EBI2). GPR183 is involved in immune responses and is activated by oxysterols. There is no evidence in the reviewed literature to suggest that Acid Red 183, the dye, is an active participant in or modulator of cellular signaling pathways. Its primary biological research application is as a staining agent.

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